

Application Note: Analytical Characterization of 5-Bromo-2-fluorobenzonitrile

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Compound of Interest

Compound Name: 5-Bromo-2-fluorobenzonitrile

CAS No.: 179897-89-3

Cat. No.: B068940

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Abstract

This guide details the analytical protocols for the characterization of **5-Bromo-2-fluorobenzonitrile** (CAS: 179897-89-3), a critical pharmacophore in the synthesis of xanthine oxidase inhibitors (e.g., Febuxostat) and kinase inhibitors.^[1] Unlike standard benzonitriles, the presence of both bromine and fluorine substituents introduces unique spectroscopic splitting patterns and reactivity profiles. This document provides validated methodologies for structural identification (NMR/FTIR), quantitative purity assessment (HPLC-UV), and volatile impurity profiling (GC-MS), emphasizing the detection of common hydrolysis degradants.^[1]

Introduction & Strategic Importance

5-Bromo-2-fluorobenzonitrile is a high-value scaffold in medicinal chemistry.^{[1][2][3][4][5]} Its orthogonal reactivity allows for sequential functionalization:

- Nucleophilic Aromatic Substitution (

): The fluorine atom, activated by the ortho-cyano group, is susceptible to displacement by amines or alkoxides.^[1]

- Metal-Catalyzed Cross-Coupling: The bromine atom serves as a handle for Suzuki-Miyaura or Buchwald-Hartwig couplings.[\[1\]](#)

Critical Quality Attribute (CQA) Warning: The primary stability risk for this compound is the hydrolysis of the nitrile group (-CN) to the corresponding amide (5-bromo-2-fluorobenzamide) or acid, particularly under moist acidic/basic conditions.[\[1\]](#) Analytical methods must be capable of resolving these polar degradants from the parent peak.[\[1\]](#)

Physicochemical Profile ("The Cheat Sheet")

Property	Value / Characteristic	Relevance to Analysis
CAS Number	179897-89-3	Identity Confirmation
Formula		MW = 200.01 g/mol
Appearance	White to off-white crystalline solid	Visual Inspection
Melting Point	76 – 81 °C	Purity indicator (sharpness of range)
Solubility	DMSO, Methanol, Chloroform, Ethyl Acetate	Sample preparation for HPLC/NMR
LogP	~2.4	Retains well on C18 columns
Key Impurities	5-Bromo-2-fluorobenzamide (Hydrolysis)	Elutes earlier on RP-HPLC

Protocol 1: Structural Identification (Spectroscopy) [\[1\]](#)

Nuclear Magnetic Resonance (NMR)

Expert Insight: The presence of Fluorine-19 (

, spin 1/2) causes significant splitting in the Proton (

) NMR spectrum.[\[1\]](#)[\[6\]](#) Do not mistake these multiplets for impurities.[\[1\]](#)

Method Parameters:

- Solvent: DMSO-
or
(DMSO is preferred for potential amide impurities).[\[1\]](#)
- Frequency: 400 MHz or higher recommended.[\[1\]](#)

Expected Spectral Features (

NMR in DMSO-

): The molecule has three aromatic protons.[\[1\]](#)

- (Ortho to F): Appears as a complex doublet of doublets (dd) or triplet-like structure due to strong coupling with the adjacent Fluorine () and the meta-proton.[\[1\]](#)
- (Para to F): Appears as a multiplet due to coupling with and
[\[1\]](#)
- (Meta to F, Ortho to CN): Typically a doublet of doublets ()[\[1\]](#)

Validation Criterion:

- Integration ratio of aromatic protons must be 1:1:1.[\[1\]](#)
- NMR should show a singlet (decoupled) or multiplet (coupled) at approximately -100 to -110 ppm (relative to)[\[1\]](#)

Fourier Transform Infrared (FTIR)

Technique: ATR (Attenuated Total Reflectance) or KBr Pellet.[1] Diagnostic Peaks:

- Nitrile ($\text{-C}\equiv\text{N}$): Sharp, distinct band at $\sim 2230\text{--}2240\text{ cm}^{-1}$. [1]
- Aromatic Ring: Skeletal vibrations at $1450\text{--}1600\text{ cm}^{-1}$. [1]
- C-F Stretch: Strong band at $1200\text{--}1250\text{ cm}^{-1}$. [1]

Protocol 2: Purity Assessment (HPLC-UV)

Objective: Quantify potency and detect hydrolysis degradants (amide/acid) which are more polar than the parent. [1]

Chromatographic Conditions:

Parameter	Setting
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 3.5 μm
Mobile Phase A	0.1% Phosphoric Acid in Water (Suppresses silanol activity)
Mobile Phase B	Acetonitrile (ACN)
Flow Rate	1.0 mL/min
Column Temp	30 $^{\circ}\text{C}$
Detection	UV @ 230 nm (Maximize benzonitrile absorption)
Injection Vol	5-10 μL
Diluent	50:50 Water:ACN

Gradient Program:

Time (min)	% Mobile Phase B	Event
0.0	30	Initial Hold
2.0	30	Isocratic to separate polar impurities
15.0	90	Gradient ramp to elute parent
18.0	90	Wash
18.1	30	Re-equilibration
23.0	30	End

Self-Validating Logic:

- System Suitability: The parent peak (**5-Bromo-2-fluorobenzonitrile**) should elute between 10–14 minutes.[\[1\]](#)
- Impurity Flag: Any peak eluting before 5 minutes is likely the amide hydrolysis product (more polar).[\[1\]](#) Any peak eluting after the parent suggests dimerization or heavy organic contamination.[\[1\]](#)

Protocol 3: Volatile Impurities (GC-MS)[\[1\]](#)

Objective: Detect residual solvents (e.g., Toluene, DMF) from synthesis.

Method Parameters:

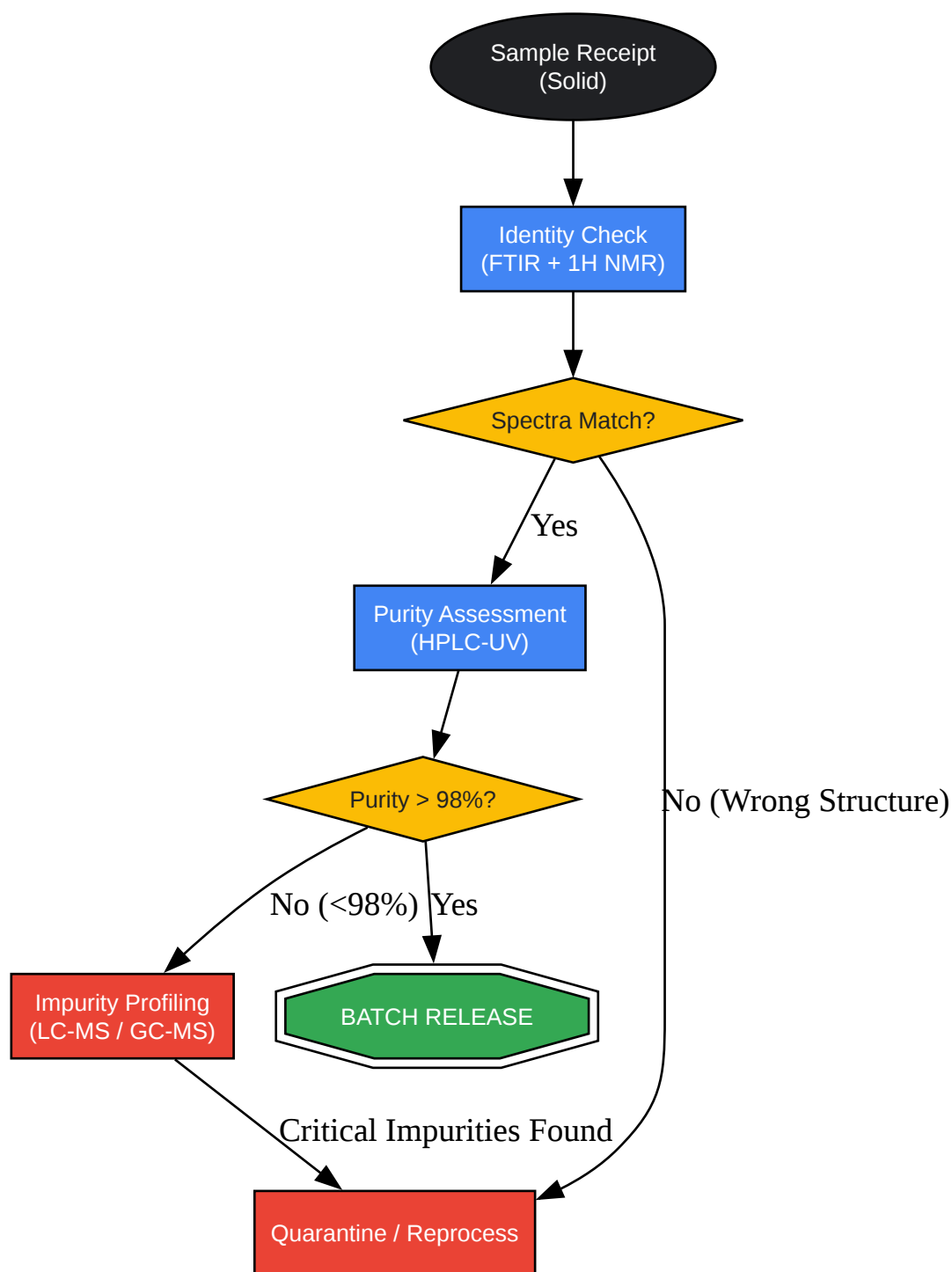
- Inlet: Split 20:1 @ 250 °C.
- Column: DB-624 or equivalent (specifically designed for volatiles).[\[1\]](#)
- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).[\[1\]](#)
- Oven Program:
 - 40 °C hold for 3 min.

- Ramp 10 °C/min to 240 °C.
- Hold 5 min.
- Detection: MS (Scan 35-400 amu) or FID.[\[1\]](#)

Analytical Workflow Diagrams

Figure 1: Characterization Logic Flow

This diagram illustrates the decision matrix for releasing a batch of **5-Bromo-2-fluorobenzonitrile**.

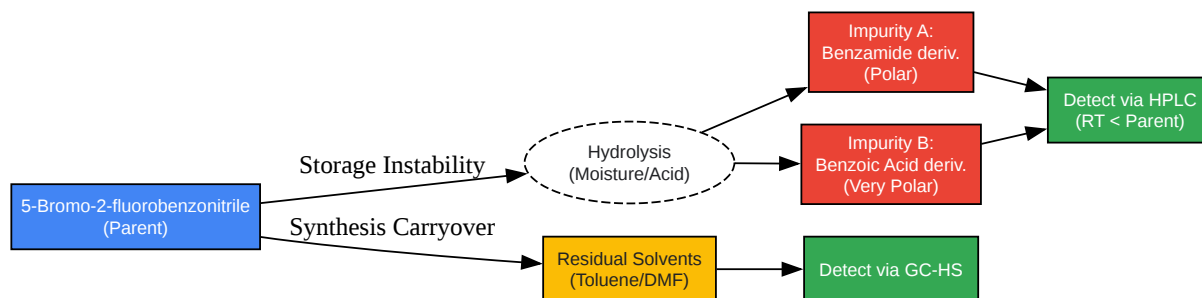


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Caption: Step-by-step decision matrix for the analytical release of **5-Bromo-2-fluorobenzonitrile**.

Figure 2: Impurity Origin & Detection

Visualizing where impurities come from and how to detect them.[1]



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Caption: Map of common degradation pathways and residual solvents with corresponding detection methods.

References

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